

# Electrophilic bromine source N-Bromosaccharin

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## Compound of Interest

Compound Name: *N-Bromosaccharin*

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An In-Depth Technical Guide to **N-Bromosaccharin**: A Versatile Electrophilic Bromine Source

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**N-Bromosaccharin** (NBSac) is a versatile N-bromoimide reagent that serves as a convenient and effective source of electrophilic bromine for a wide array of organic transformations.[1][2] Structurally derived from saccharin, a common artificial sweetener, NBSac features a bromine atom attached to the nitrogen of the sulfonimide.[3] This N-Br bond is polarized due to the strong electron-withdrawing nature of the adjacent sulfonyl and carbonyl groups, which significantly enhances the electrophilic character of the bromine atom.[3] This heightened electrophilicity makes **N-Bromosaccharin** a powerful reagent in organic synthesis, often demonstrating different reactivity and greater selectivity compared to more common brominating agents like N-Bromosuccinimide (NBS).[1][4]

This guide provides a comprehensive overview of **N-Bromosaccharin**, detailing its properties, synthesis, reaction mechanisms, and diverse applications. It includes structured data tables for quantitative comparison and detailed experimental protocols for key transformations, aiming to serve as a valuable resource for professionals in research and drug development.

## Core Properties of N-Bromosaccharin

**N-Bromosaccharin** is a white to off-white crystalline solid that is stable under appropriate storage conditions.[3][5] Its key physical and chemical properties are summarized below.

Property	Value	References
CAS Number	35812-01-2	[3][6][7]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrNO <sub>3</sub> S	[3][6][7]
Molecular Weight	262.08 g/mol	[3][6][7]
Appearance	White to off-white or pale yellow crystalline solid/powder	[2][3][5]
Melting Point	160–173 °C (decomposes)	[1][5][7]
Density	~2.063 g/cm <sup>3</sup>	[5][7]
Solubility	Soluble in acetone, acetonitrile, ethyl acetate, chloroform, 1,4-dioxane	[2][5]
IUPAC Name	2-bromo-1,2-benzisothiazol-3(2H)-one 1,1-dioxide	[3][5]

## Synthesis of N-Bromosaccharin

**N-Bromosaccharin** can be readily prepared from saccharin or its sodium salt. Several methods have been reported, with modern procedures focusing on safety, high yield, and purity. One convenient and high-yield method avoids the direct use of hazardous bromine gas. [1]

### Experimental Protocol: High-Yield Synthesis from Saccharin[1]

This procedure details the N-bromination of a sulfonimide using potassium bromate and potassium bromide in an acidic medium.

Materials:

- Saccharin (14.64 g, 0.08 mol)
- Potassium Bromate (KBrO<sub>3</sub>) (6.68 g, 0.04 mol)

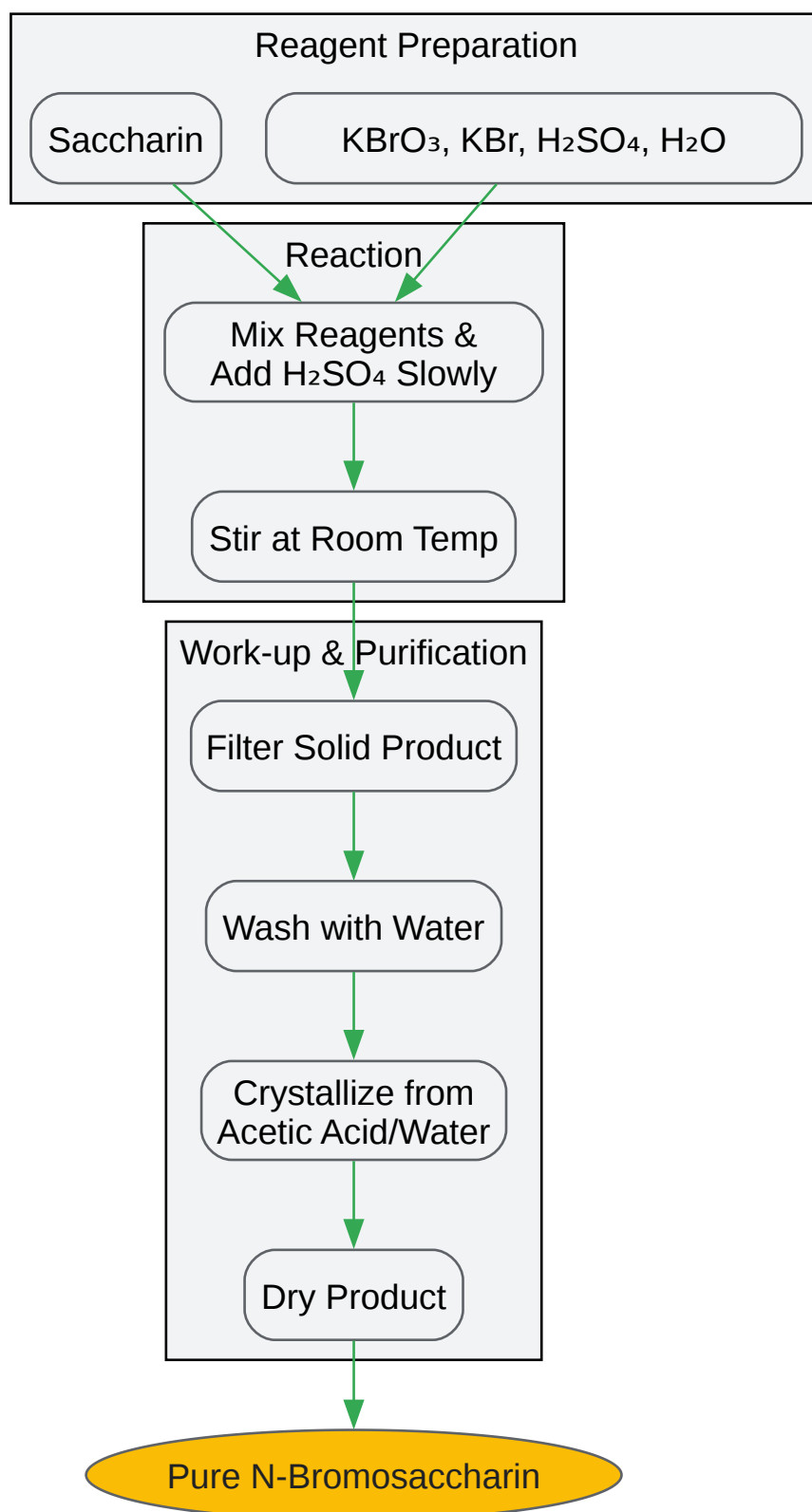
- Potassium Bromide (KBr) (14.28 g, 0.12 mol)
- Sulphuric Acid (97%, 3.29 mL)
- Water (120 mL)
- Acetic Acid (for crystallization)

#### Procedure:

- To a mixture of saccharin,  $\text{KBrO}_3$ , and KBr in 120 mL of water, slowly add the sulphuric acid while stirring.
- Continue stirring the mixture at room temperature. The reaction proceeds smoothly, and a precipitate forms.
- After the reaction is complete (monitor by TLC), filter the solid product.
- Wash the crude product with water to remove inorganic salts.
- The crude product can be purified by crystallization from a mixture of acetic acid and water.
- Dry the resulting colorless crystalline product to obtain pure **N-Bromosaccharin**.

#### Results:

- Yield: 74% (after crystallization) to 92% (crude).[\[1\]](#)
- Purity: The active bromine content can be determined by iodometric titration to be ~30.5%, matching the theoretical value.[\[1\]](#)



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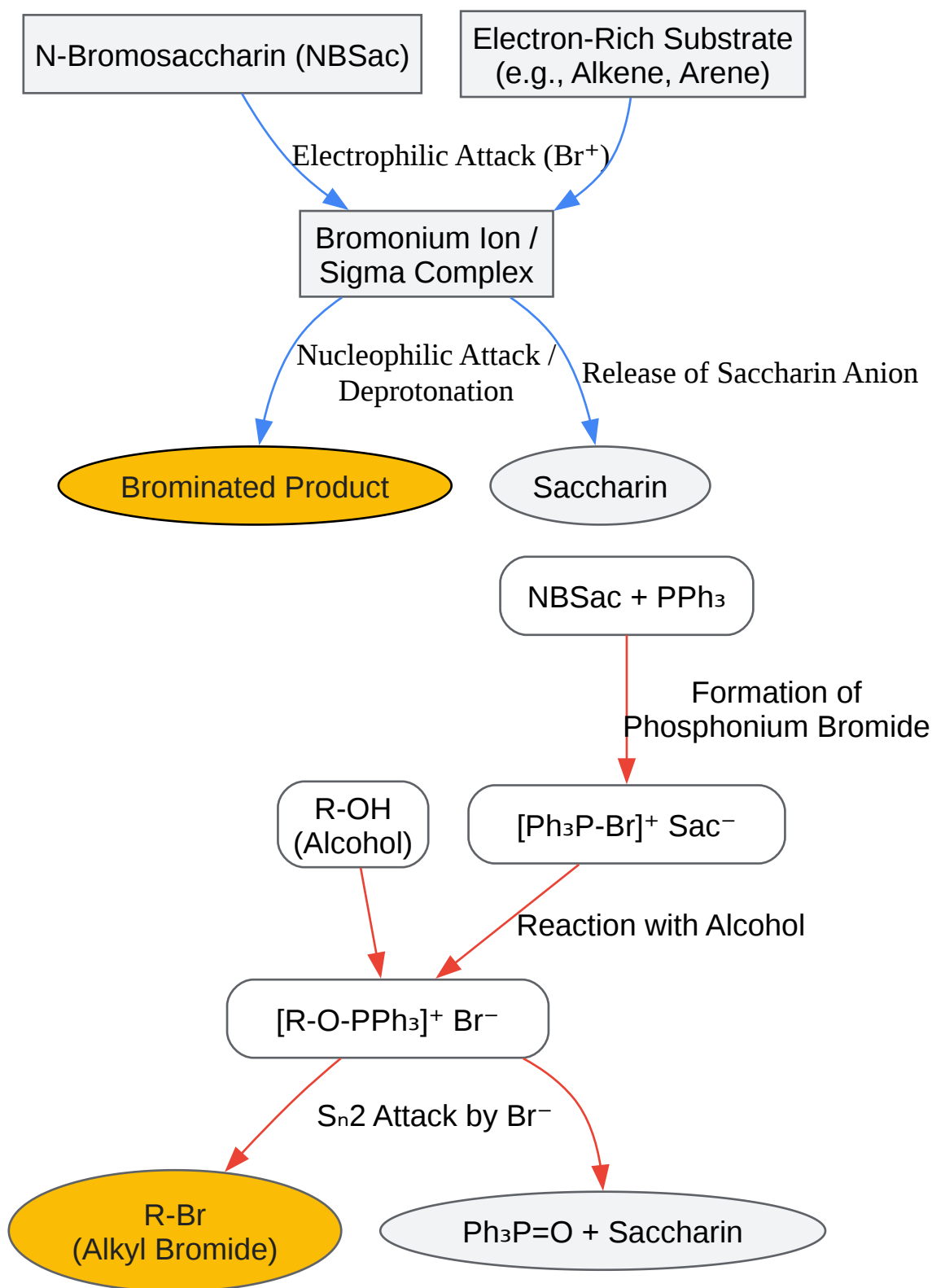
Caption: Synthesis workflow for **N-Bromosaccharin**.

## Reaction Mechanisms

The utility of **N-Bromosaccharin** stems primarily from its ability to act as a source of an electrophilic bromine atom ( $\text{Br}^+$ ).

### Electrophilic Bromination

The N-Br bond in NBSac is highly polarized due to the two carbonyl and one sulfonyl electron-withdrawing groups. This polarization makes the bromine atom electron-deficient and thus highly electrophilic. In the presence of an electron-rich substrate, such as an activated aromatic ring or an alkene, NBSac delivers the  $\text{Br}^+$  species, leading to bromination. The saccharin anion formed is a good leaving group, and it is subsequently protonated by the solvent or a proton source to regenerate saccharin.



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